

Ethyl Acetate-d8: A Comprehensive Technical Guide for Advanced Analytical Applications

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Compound of Interest

Compound Name: Ethyl acetate-d8

CAS No.: 117121-81-0

Cat. No.: B037612

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This guide provides an in-depth exploration of **Ethyl Acetate-d8** (Perdeuterated Ethyl Acetate), a critical isotopically labeled solvent and internal standard for researchers, scientists, and professionals in drug development. We will delve into its fundamental properties, primary applications, and provide a detailed protocol for its use in Nuclear Magnetic Resonance (NMR) spectroscopy, a cornerstone technique in modern chemical analysis.

Introduction: The Significance of Deuteration in Analytical Chemistry

In the landscape of analytical chemistry, particularly in the realms of NMR spectroscopy and mass spectrometry, the substitution of hydrogen atoms with their heavier isotope, deuterium, offers a profound advantage. Deuterated solvents are rendered "invisible" in ^1H NMR spectra, thereby allowing for the unambiguous observation of the analyte's proton signals. **Ethyl acetate-d8**, with all eight of its hydrogen atoms replaced by deuterium, serves as an invaluable tool for such applications. Its chemical properties closely mimic that of its non-deuterated counterpart, ethyl acetate, a widely used solvent, making it an ideal choice for studies where the solvent's own signals would otherwise interfere with the analysis.

Core Identification and Physicochemical Properties

- Chemical Name: 1,1,2,2,2-pentadeuterioethyl 2,2,2-trideuterioacetate[1]

- Synonyms: Ethyl-d5 acetate-d3[2]
- CAS Number: 117121-81-0[2][3][4]
- Molecular Formula: C₄D₈O₂[2][4]
- Linear Formula: CD₃CO₂C₂D₅[5][6]

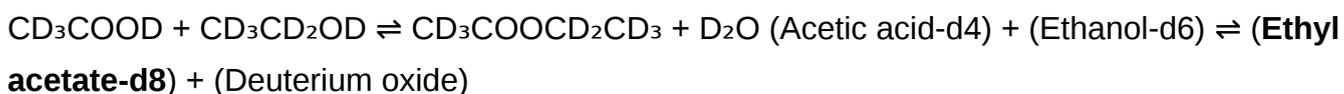
The key physicochemical properties of **Ethyl Acetate-d8** are summarized in the table below:

| Property | Value | Source(s) |
|------------------|--------------------------|-----------------|
| Molecular Weight | 96.15 g/mol | [1][3][4][5][6] |
| Density | 0.984 g/mL at 25 °C | |
| Boiling Point | 76.5 - 77.5 °C | [7] |
| Melting Point | -84 °C | [8] |
| Refractive Index | n ₂₀ /D 1.369 | |
| Isotopic Purity | ≥99.5 atom % D | [5] |
| Appearance | Clear, colorless liquid | [7] |

Synthesis of Ethyl Acetate-d8: A Conceptual Overview

The industrial synthesis of standard ethyl acetate is primarily achieved through the Fischer esterification of ethanol and acetic acid.[8] For the synthesis of **Ethyl Acetate-d8**, a similar principle is applied, utilizing deuterated starting materials. The reaction involves the acid-catalyzed esterification of deuterated acetic acid (acetic acid-d4) with deuterated ethanol (ethanol-d6).

A generalized reaction scheme is as follows:



This reaction is typically catalyzed by a strong acid and driven to completion by removing the deuterium oxide (heavy water) as it is formed.

Applications in Research and Drug Development

The utility of **Ethyl Acetate-d8** in scientific research is multifaceted, primarily revolving around its isotopic purity.

High-Resolution NMR Spectroscopy

The most prominent application of **Ethyl Acetate-d8** is as a solvent for NMR spectroscopy. The absence of protons in its structure eliminates solvent-derived signals from the ^1H NMR spectrum, providing a clear window for the observation of analyte signals.[9] This is particularly crucial when analyzing complex molecules or low-concentration samples, where solvent peaks could obscure important spectral information. The chemical shifts of residual protons in deuterated solvents are well-documented, aiding in the identification of impurities.[10]

Internal Standard for Mass Spectrometry

In quantitative mass spectrometry (MS), particularly when coupled with gas chromatography (GC-MS) or liquid chromatography (LC-MS), isotopically labeled compounds like **Ethyl Acetate-d8** serve as excellent internal standards. Since its retention time is nearly identical to that of its non-deuterated analog, but its mass is significantly different ($M+8$), it can be added to a sample to accurately quantify the amount of unlabeled ethyl acetate. This is because the deuterated standard experiences the same sample preparation and ionization effects as the analyte, leading to more precise and accurate measurements.

Experimental Protocol: Sample Preparation for ^1H NMR Spectroscopy

This protocol outlines the standard procedure for preparing a sample for ^1H NMR analysis using **Ethyl Acetate-d8** as the solvent.

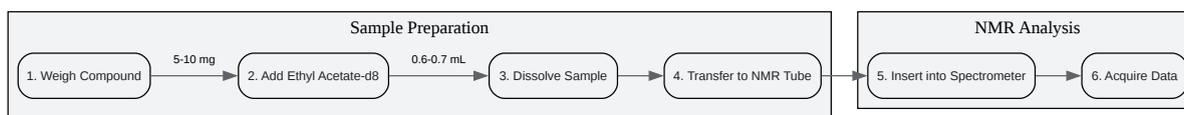
Objective: To obtain a high-resolution ^1H NMR spectrum of a compound of interest.

Materials:

- Compound of interest
- **Ethyl Acetate-d8** ($\geq 99.5\%$ isotopic purity)
- NMR tube (5 mm)
- Pipettes
- Vortex mixer

Methodology:

- **Sample Weighing:** Accurately weigh 5-10 mg of the compound of interest directly into a clean, dry vial.
- **Solvent Addition:** Add approximately 0.6-0.7 mL of **Ethyl Acetate-d8** to the vial.
- **Dissolution:** Gently vortex or sonicate the mixture until the sample is completely dissolved.
- **Transfer to NMR Tube:** Using a pipette, transfer the solution to a 5 mm NMR tube.
- **Spectrometer Setup:** Place the NMR tube in the spectrometer's autosampler or manually insert it into the magnet.
- **Data Acquisition:** Set up the desired NMR experiment (e.g., standard ^1H acquisition) and acquire the data.



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Caption: Workflow for ^1H NMR sample preparation using **Ethyl Acetate-d8**.

Safety and Handling

Ethyl Acetate-d8 is a highly flammable liquid and vapor and causes serious eye irritation.[7] It may also cause drowsiness or dizziness.[7][11] Repeated exposure may cause skin dryness or cracking.[7]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[11]
- Use in a well-ventilated area.[4]
- Wear protective gloves, clothing, eye, and face protection.[4]
- Store in a tightly closed container in a cool, well-ventilated place.[11]
- Ground and bond container and receiving equipment to prevent static discharge.[4]

In case of eye contact, rinse cautiously with water for several minutes.[7] If inhaled, move the person to fresh air.[7] For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.[3][4][5][11]

Conclusion

Ethyl Acetate-d8 is an indispensable tool for modern analytical chemistry. Its unique properties as a deuterated solvent make it a cornerstone for high-resolution NMR spectroscopy, enabling researchers to elucidate the structure of complex molecules with high fidelity. Furthermore, its application as an internal standard in mass spectrometry enhances the accuracy and reliability of quantitative analyses. A thorough understanding of its properties, applications, and safe handling procedures is paramount for its effective utilization in research and development.

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